

Safeguarding Your Research: Proper Disposal of CREBBP-IN-9

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Compound of Interest

Compound Name: CREBBP-IN-9

Cat. No.: B606809

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Essential guidelines for the safe handling and disposal of the research chemical **CREBBP-IN-9**, ensuring the safety of laboratory personnel and environmental compliance.

For researchers and scientists in the field of drug development, the proper management of chemical reagents is a critical component of laboratory safety and operational excellence. This document provides a comprehensive guide to the proper disposal procedures for **CREBBP-IN-9**, a small molecule inhibitor of the CREB binding protein. Due to the absence of a specific Safety Data Sheet (SDS) for **CREBBP-IN-9**, it is imperative to handle this compound with the caution required for a substance with a not fully characterized hazard profile. The following procedures are based on established best practices for the disposal of research-grade chemicals.

Physicochemical Data

A summary of the key identifiers for **CREBBP-IN-9** is provided in the table below. This information is crucial for the proper labeling and documentation of waste.

Identifier	Value
IUPAC Name	N-(4-acetyl-2-methylphenyl)-2-(2-methyl-2H-tetrazol-5-yl)acetamide
Molecular Formula	C ₁₆ H ₁₅ N ₅ O ₂ S
CAS Number	1219576-50-7

Disposal Protocol: A Step-by-Step Guide

The disposal of **CREBBP-IN-9** should be managed by treating it as a hazardous chemical waste. Adherence to institutional, local, and national regulations for chemical waste is mandatory.

1. Personal Protective Equipment (PPE): Before handling **CREBBP-IN-9** for disposal, ensure that appropriate PPE is worn. This includes:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat to protect clothing and skin.

2. Waste Segregation and Collection:

- Solid Waste:
 - Unused or expired pure **CREBBP-IN-9** powder should be collected in a clearly labeled, sealed container designated for solid chemical waste.
 - Contaminated materials such as weighing paper, pipette tips, and gloves should also be placed in this container.
- Liquid Waste:
 - Solutions containing **CREBBP-IN-9** should be collected in a separate, sealed, and properly labeled container for liquid chemical waste.
 - Avoid mixing with other incompatible waste streams. If dissolved in a solvent, the solvent's hazardous characteristics must also be considered for labeling and disposal.

3. Labeling: All waste containers must be clearly and accurately labeled with:

- The words "Hazardous Waste."
- The full chemical name: "**CREBBP-IN-9**".

- The CAS Number: "1219576-50-7".
 - An indication of the primary hazards (e.g., "Caution: Research Chemical - Hazards Not Fully Characterized").
 - The accumulation start date.
4. Storage: Store the sealed waste containers in a designated, well-ventilated, and secure waste accumulation area, away from incompatible materials.
5. Final Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor. Never dispose of **CREBBP-IN-9** down the drain or in regular trash.

Emergency Procedures

In the event of a spill or exposure:

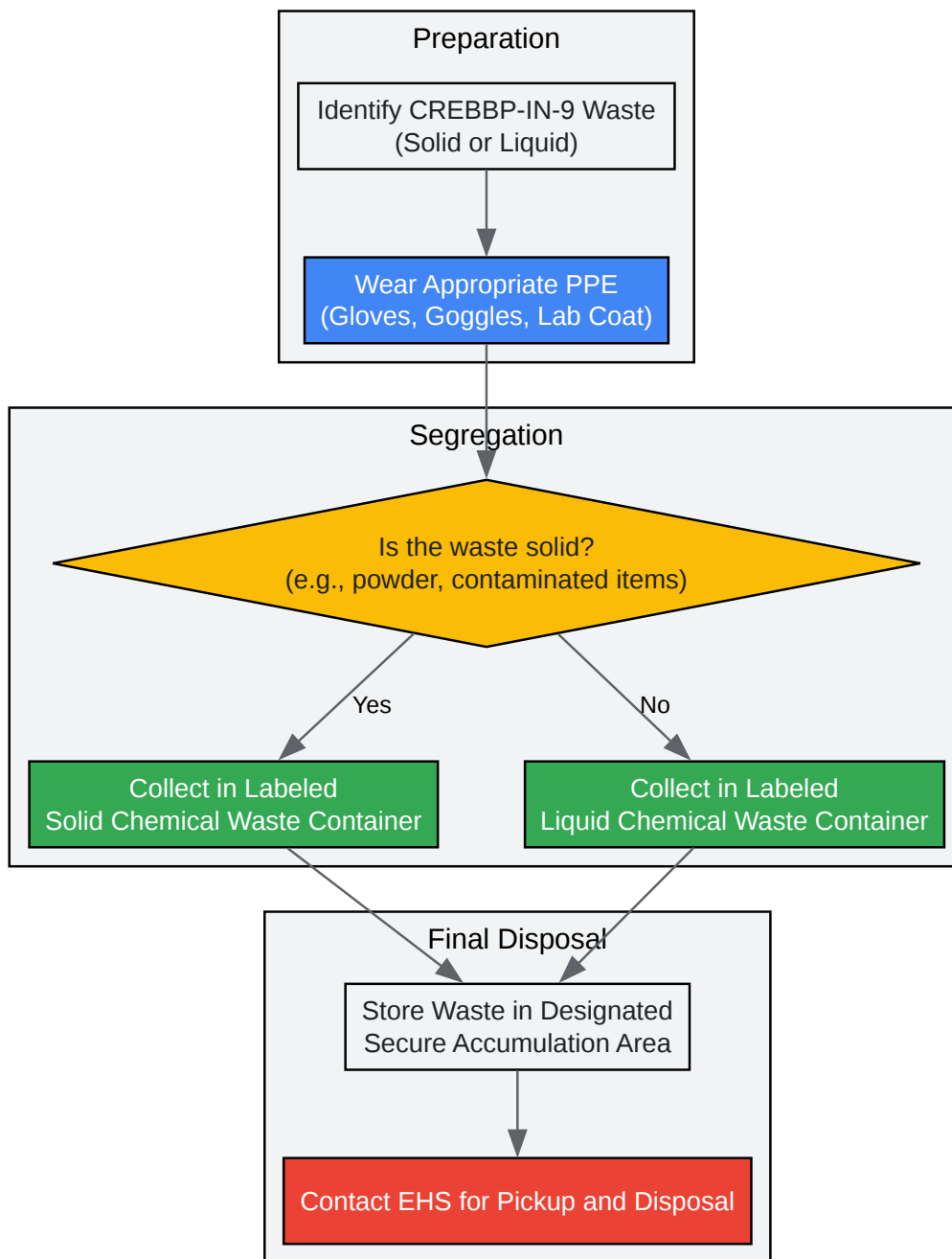
- Spill:
 - Evacuate the immediate area.
 - Wear appropriate PPE.
 - For small spills of solid material, carefully sweep it up, avoiding dust generation, and place it in the designated solid waste container.
 - For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in the hazardous waste container.
 - Clean the spill area with a suitable solvent and then soap and water.
- Exposure:
 - Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.
- Inhalation: Move to fresh air.
- Ingestion: Do not induce vomiting.
- In all cases of exposure, seek immediate medical attention and provide the medical personnel with the chemical name and CAS number.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **CREBBP-IN-9**.

CREBBP-IN-9 Disposal Workflow



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Caption: Decision workflow for the proper disposal of **CREBBP-IN-9**.

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